

resolving impurities in 5-Bromoazepan-4-one hydrobromide samples

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Compound of Interest

Compound Name: 5-Bromoazepan-4-one
hydrobromide

CAS No.: 83613-48-3

Cat. No.: B6324992

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Technical Support Center: 5-Bromoazepan-4-one Hydrobromide

Compound Profile & Stability Overview

- Chemical Name: **5-Bromoazepan-4-one hydrobromide**[\[1\]](#)[\[2\]](#)[\[3\]](#)
- CAS Number: 83613-48-3[\[2\]](#)[\[3\]](#)
- Molecular Formula: C₆H₁₀BrNO · HBr
- Core Reactivity: This compound is an

-bromo ketone housed within a seven-membered azepane ring. It is highly electrophilic and prone to three primary degradation pathways:

- Nucleophilic substitution (hydrolysis/solvolysis).

- Elimination (formation of -unsaturated enones).
- Favorskii Rearrangement (skeletal contraction to pyrrolidine derivatives under basic conditions).

Diagnostic Troubleshooting (Q&A)

Q1: My sample has turned from off-white to yellow/brown. Is it still usable?

Diagnosis: The color change indicates oxidative degradation or the liberation of free bromine ().

- Cause: Exposure to light or moisture causes the HBr salt to dissociate slightly, leading to the formation of the free base, which is unstable. The free base undergoes elimination to form the conjugated enone (azepin-4-one), which oligomerizes into colored compounds.
- Solution:
 - Minor Yellowing: Perform a reslurry in cold anhydrous diethyl ether or MTBE (Methyl tert-butyl ether) to wash away surface oxidation.
 - Dark Brown: Recrystallization is required (see Protocol A).
 - Prevention: Store under Argon at -20°C.

Q2: I see a "doublet of doublets" impurity in the proton NMR around 4.5 ppm. What is it?

Diagnosis: This is likely the 3-bromo regioisomer.

- Context: Direct bromination of azepan-4-one can occur at either the C3 or C5 position. While C5 is often thermodynamically favored due to ring conformation, C3 kinetic products form if the reaction temperature spikes.

- Differentiation:
 - 5-Bromo (Target): Look for coupling constants typical of the C5-C6 methylene interaction.
 - 3-Bromo (Impurity): The C3 proton often shows a distinct coupling pattern due to the proximity of the nitrogen atom (even if protonated).
- Resolution: Regioisomers are difficult to separate by simple recrystallization. Use Flash Chromatography on a C18 reverse-phase column (Acidic mobile phase: 0.1% TFA in Water/MeCN) to prevent silica-induced degradation.

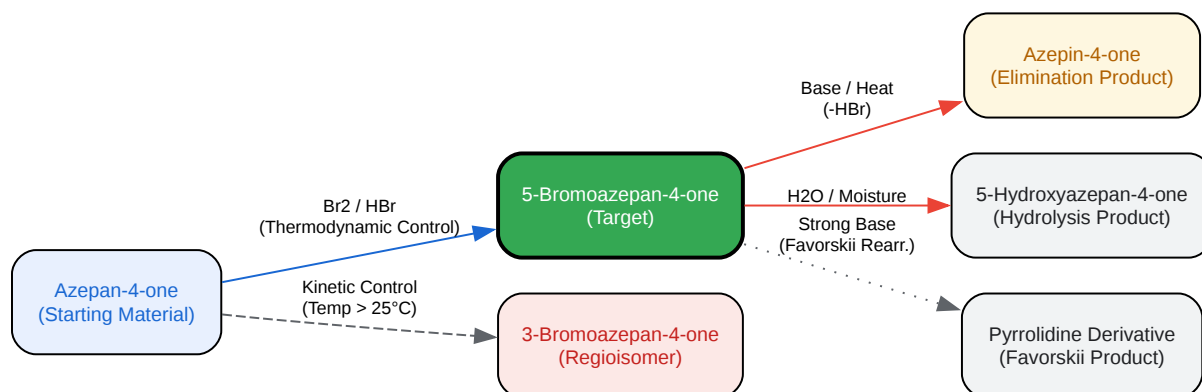
Q3: The melting point is lower than the literature value (approx. 175-180°C dec). Why?

Diagnosis: Solvent inclusion or excess HBr.

- Cause: Azepane rings are conformationally flexible and can trap solvent molecules in the crystal lattice. Alternatively, the sample may contain trapped species if synthesized using excess bromine.
- Test: Run a TGA (Thermogravimetric Analysis) or dry a small sample at 40°C under high vacuum (0.1 mbar) for 4 hours and re-check melting point.

Impurity Landscape & Formation Pathways

The following diagram illustrates the genesis of common impurities during the synthesis and storage of 5-Bromoazepan-4-one.



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Figure 1: Reaction pathways showing the formation of the target compound and its primary impurities (Regioisomer, Elimination, and Hydrolysis).[4]

Purification Protocols

Protocol A: Recrystallization (For Bulk Purity Enhancement)

Use this method to remove colored oxidation products and hydrolysis impurities.

- Solvent System: Isopropanol (IPA) / Diethyl Ether ().
 - Note: Avoid Methanol/Ethanol if possible, as they can react with the -bromo ketone to form ketals or undergo solvolysis over prolonged heating.
- Dissolution:
 - Suspend the crude solid (10 g) in IPA (40 mL).
 - Heat gently to 50-60°C. Do not reflux (risk of elimination).

- Add IPA dropwise until dissolution is complete.
- Filtration:
 - While hot, filter through a glass frit to remove insoluble inorganic salts or polymer specks.
- Crystallization:
 - Cool the filtrate slowly to Room Temperature (RT).
 - Add anhydrous
(20 mL) slowly to induce turbidity.
 - Store at 4°C for 12 hours.
- Isolation:
 - Filter the white crystals under Argon/Nitrogen blanket (hygroscopic!).
 - Wash with cold
.
 - Dry under vacuum over
.

Protocol B: Reslurrying (For Minor Surface Impurities)

Use this method if the purity is >95% but the color is off.

- Suspend the solid in Acetonitrile (MeCN) (5 volumes).
- Stir vigorously at 0°C for 30 minutes.
 - Rationale: The HBr salt is sparingly soluble in cold MeCN, but the colored organic impurities (enones) are generally more soluble.
- Filter and wash with cold MTBE.

Analytical Reference Data

Parameter	Specification (Target)	Common Deviations	Remediation
Appearance	White to off-white crystalline powder	Yellow/Orange sticky solid	Recrystallize (Protocol A)
Purity (HPLC)	> 97.0% (a/a)	< 95% with broad peaks	Check for hydrolysis (Hydroxy impurity elutes early)
H-NMR (DMSO-d6)	4.8-5.0 (1H, m, CH-Br)	Extra multiplet at 4.5	3-Bromo regioisomer present. Use Prep-HPLC.
Water Content (KF)	< 0.5%	> 1.0%	Dry at 40°C/vac. Material is hygroscopic.
Bromide Content	28-30% (Ionic Br)	< 25%	Loss of HBr. Acidify with HBr/Acetic Acid.

References

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Sources

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